

3-Phenoxypropionic Acid: A Technical Guide to Its Physicochemical Properties

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Compound of Interest

Compound Name: 3-Phenoxypropionic acid

CAS No.: 7170-38-9

Cat. No.: B186474

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Phenoxypropionic acid** (CAS No: 7170-38-9). The information herein is curated for researchers and professionals in the fields of chemistry and drug development, with a focus on delivering precise data, standardized experimental methodologies, and logical workflows. All quantitative data is presented in a structured format for clarity and comparative analysis.

Core Physicochemical Data

3-Phenoxypropionic acid is an aromatic ether and carboxylic acid derivative.^[1] At room temperature, it presents as a white to off-white crystalline solid with a faint characteristic odor.^{[2][3]} It serves primarily as an intermediate in the synthesis of herbicides and pharmaceutical agents.^[2] The following table summarizes its key physicochemical properties.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₃	[2][4]
Molecular Weight	166.17 g/mol	[1][2][5]
Melting Point	96 - 100 °C	[2][4][5]
Boiling Point	235 - 245 °C	[2][4][5]
Acid Dissociation Constant (pKa)	4.12 ± 0.10 (Predicted)	[3][4]
Octanol-Water Partition Coefficient (LogP)	1.54 (Predicted)	[2][6][7]
Water Solubility	Limited / Sparingly Soluble	[3][6]
Appearance	White to off-white crystalline solid/powder	[2][3]
Density	~1.17 g/cm ³ (Rough Estimate)	[4]
Flash Point	84 - 245 °C	[2][4]

Experimental Protocols

The determination of physicochemical properties is fundamental to chemical characterization and regulatory assessment. The following are detailed summaries of standard methodologies, based on OECD (Organisation for Economic Co-operation and Development) guidelines, which are globally recognized standards for chemical testing.

Determination of Melting Point/Melting Range (Adapted from OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.[1][6] For a crystalline solid like **3-Phenoxypropionic acid**, the capillary method is a common and appropriate technique.

Methodology: Capillary/Metal Block Method

- **Sample Preparation:** A small quantity of finely powdered, dry **3-Phenoxypropionic acid** is packed into a capillary tube to a height of 2-4 mm. The packing must be dense and uniform.
- **Apparatus:** A melting point apparatus with an electrically heated metal block and a calibrated temperature sensor is used. The apparatus should have a viewing lens or camera to observe the sample within the capillary.
- **Heating:** The metal block is heated at a rapid rate until the temperature is approximately 10°C below the expected melting point (96-100°C).
- **Equilibration:** The heating rate is then reduced to approximately 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- **Observation:** The temperature is recorded at two points:
 - T_{initial}: The temperature at which the first signs of liquefaction are observed.
 - T_{final}: The temperature at which the last solid particle disappears, and the substance is completely liquid.
- **Reporting:** The melting range is reported as the interval between T_{initial} and T_{final}. For a relatively pure substance, this range is typically narrow. The procedure is repeated at least twice, and the average value is reported.

Determination of Boiling Point (Adapted from OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3][4] Differential Scanning Calorimetry (DSC) is a modern thermal analysis technique suitable for determining the boiling point of pure substances.

Methodology: Differential Scanning Calorimetry (DSC)

- **Apparatus:** A Differential Scanning Calorimeter, calibrated for temperature and heat flow using high-purity standards (e.g., indium, tin).

- **Sample Preparation:** A small, accurately weighed amount of **3-Phenoxypropionic acid** (typically 1-5 mg) is placed into a suitable sample pan (e.g., aluminum). The pan is hermetically sealed, and a small pinhole is pierced in the lid to allow vapor to escape during boiling. An empty, sealed pan is used as a reference.
- **Measurement:** The sample and reference pans are placed in the DSC cell. The temperature is increased at a constant, controlled rate (e.g., 10°C/min) under an inert atmosphere (e.g., nitrogen).
- **Data Analysis:** The instrument measures the differential heat flow required to maintain the sample and reference at the same temperature. As the sample reaches its boiling point, it absorbs a significant amount of energy (enthalpy of vaporization), resulting in a large endothermic peak on the DSC thermogram.
- **Reporting:** The boiling point is determined from the onset temperature of the endothermic boiling peak. The value should be corrected to standard atmospheric pressure (101.325 kPa) if the measurement was performed at a different pressure.

Determination of the Partition Coefficient (LogP) (Adapted from OECD Guideline 107)

The n-octanol/water partition coefficient (P_{ow} or K_{ow}) is a measure of a chemical's lipophilicity and is a critical parameter in drug development for predicting absorption and distribution. It is the ratio of the equilibrium concentrations of a substance in a two-phase system of n-octanol and water.^[2] The Shake Flask Method is the traditional and most widely recognized technique.

Methodology: Shake Flask Method

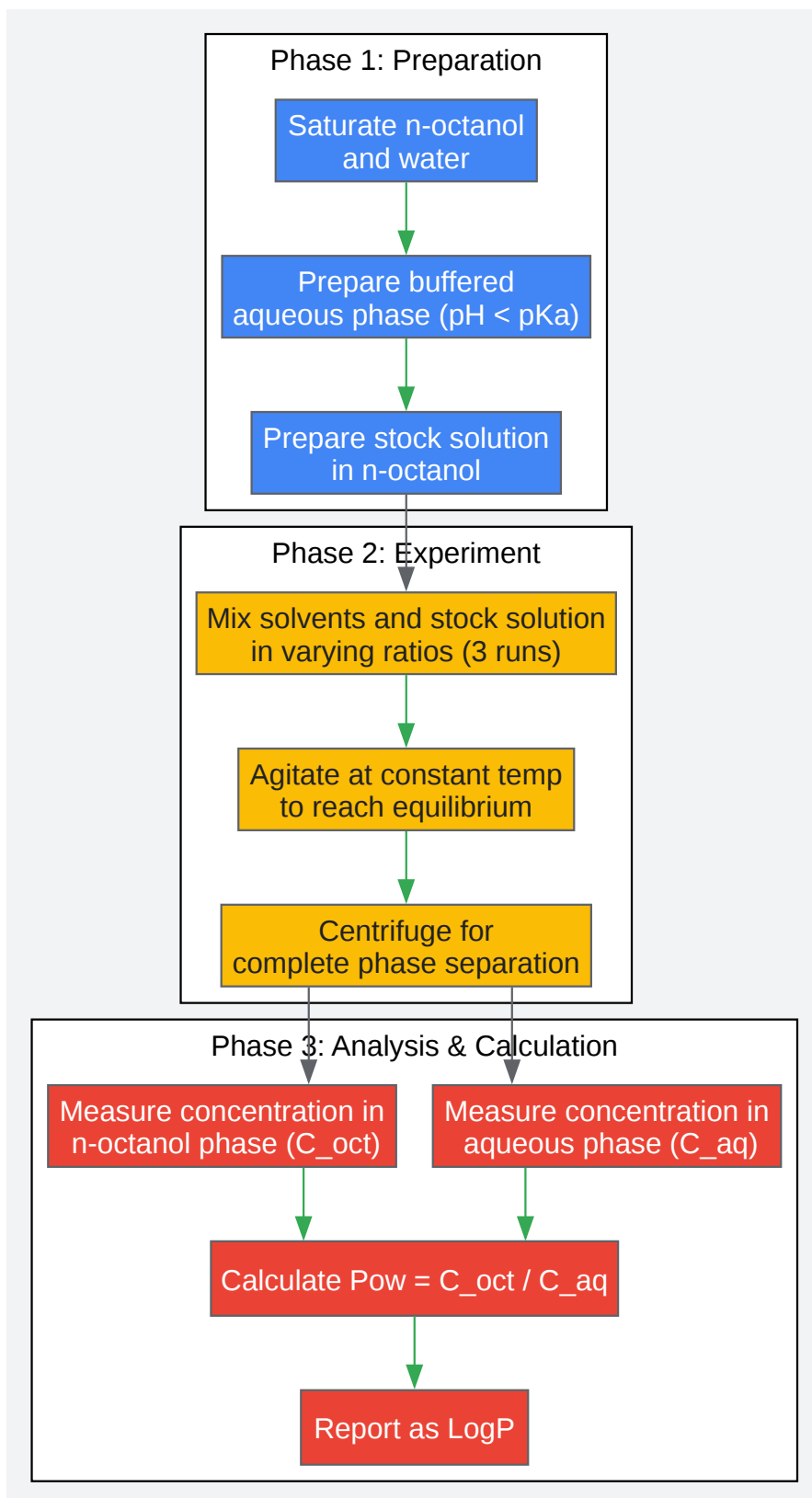
- **Preparation of Solvents:** High-purity n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by a 24-hour separation period.
- **Test Substance Preparation:** A stock solution of **3-Phenoxypropionic acid** is prepared in n-octanol. Since the compound is an acid, the aqueous phase should be buffered to a pH at least 2 units below the pK_a (~4.12) to ensure the substance is in its non-ionized form. A pH of 2 is appropriate.

- **Partitioning:** Three test vessels are prepared with different volume ratios of the saturated n-octanol and saturated water (e.g., 2:1, 1:1, 1:2). A known amount of the stock solution is added to each. The total concentration should not exceed 0.01 mol/L in either phase.
- **Equilibration:** The vessels are sealed and agitated (e.g., by shaking or inversion) at a constant temperature (20-25°C) until equilibrium is reached. This can take several hours.
- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the n-octanol and water phases.
- **Concentration Analysis:** The concentration of **3-Phenoxypropionic acid** in each phase (aqueous and octanolic) is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The partition coefficient (P_{ow}) for each test vessel is calculated as:
 - $P_{ow} = C_{octanol} / C_{water}$
 - The final result is expressed as its base-10 logarithm, LogP. The values from the three runs should agree within ± 0.3 log units.

Visualized Workflows and Relationships

Experimental Workflow for LogP Determination

The following diagram illustrates the key steps of the OECD 107 Shake Flask method for determining the LogP of a compound like **3-Phenoxypropionic acid**.

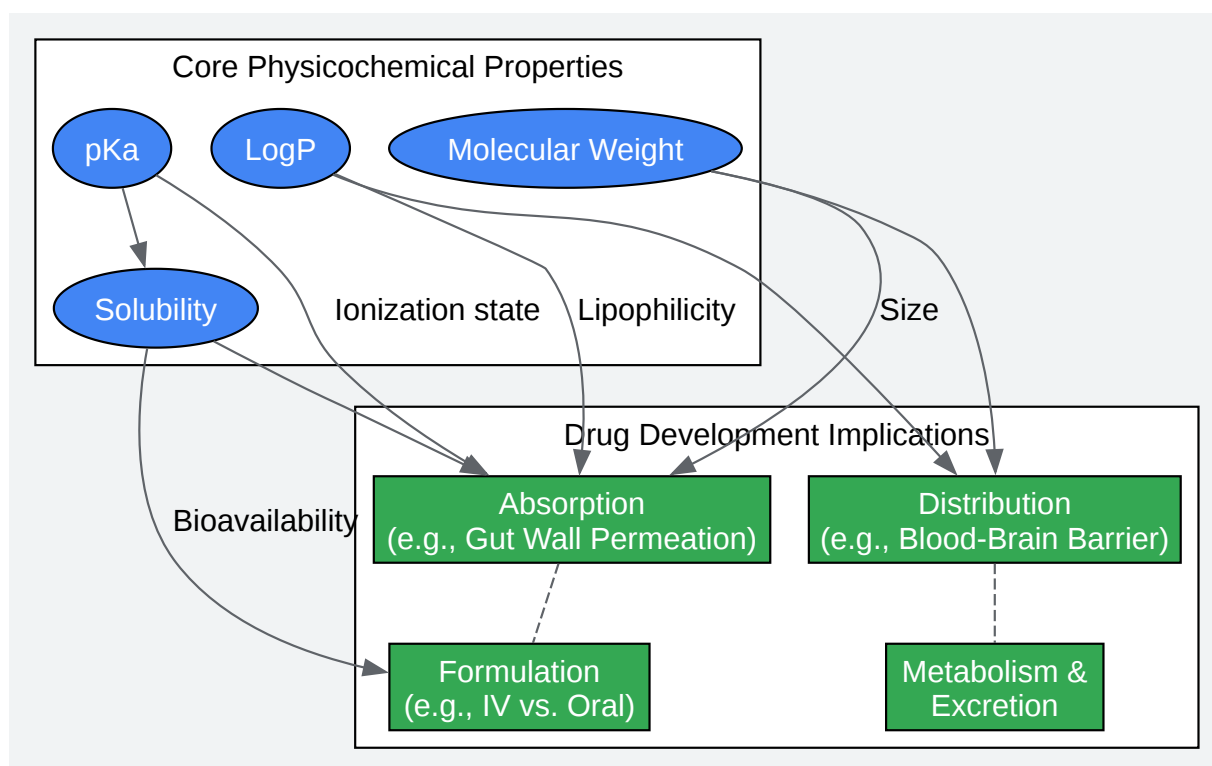


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Workflow for LogP determination via the Shake Flask method.

Relevance of Physicochemical Properties in Drug Development

The properties detailed in this guide are not merely descriptive; they are predictive of a molecule's behavior in biological systems. The following diagram illustrates the logical relationship between these core properties and key stages of drug development.



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Impact of physicochemical properties on drug development.

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- To cite this document: BenchChem. [3-Phenoxypropionic Acid: A Technical Guide to Its Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b186474/docs#3-phenoxypropionic-acid-a-technical-guide-to-its-physicochemical-properties\]](https://www.benchchem.com/product/b186474/docs#3-phenoxypropionic-acid-a-technical-guide-to-its-physicochemical-properties)

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